

An In-depth Technical Guide to Pentyl Propanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of pentyl propanoate, covering its fundamental chemical properties, synthesis, and analytical methodologies. The information is curated to support research and development activities where this ester is of interest.

Chemical Identity and Properties

The IUPAC name for the compound is pentyl propanoate. It is also commonly known by its synonyms, **pentyl propionate** and amyl propionate.[1][2] This organic ester is formed from the condensation of pentan-1-ol and propanoic acid.[1] Pentyl propanoate is a colorless liquid recognized for its characteristic sweet and fruity aroma, often compared to apples or apricots. [1][3][4]

The physical and chemical properties of pentyl propanoate are summarized in the table below for easy reference and comparison.



Property	Value	Unit
Molecular Formula	C8H16O2	
Molar Mass	144.22	g/mol
Density	0.870	g/cm ³
Melting Point	-75	°C
Boiling Point	168	°C
Flash Point	56	°C
Refractive Index	1.4074 (at 20°C)	
Solubility in Water	0.81 (at 25°C)	mg/mL

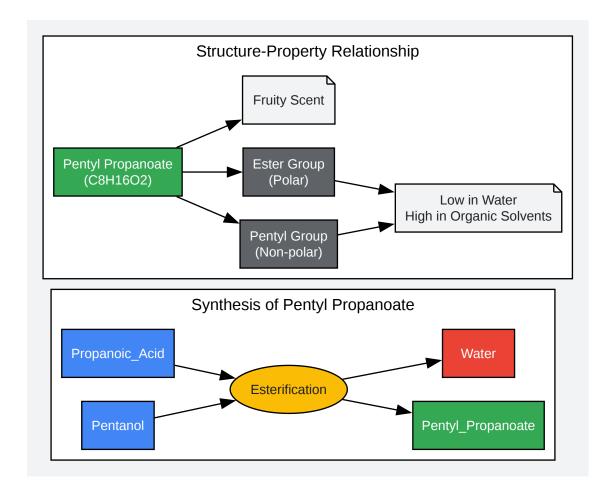
Sources:[1][4]

Pentyl propanoate is slightly soluble in water. This limited aqueous solubility is attributed to the non-polar nature of its pentyl group, which is more dominant than the polar ester functional group.[5] Conversely, it exhibits high solubility in common organic solvents such as alcohols, ethers, chloroform, and acetone.[5]

Synthesis and Logical Relationships

Pentyl propanoate is synthesized through the esterification of pentanol with propanoic acid. This reaction can be catalyzed by an acid or an enzyme. The relationship between its structure and properties, as well as its synthesis, are illustrated below.





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Caption: Synthesis and structure-property relationships of pentyl propanoate.

Experimental Protocols

This protocol describes a general procedure for the enzymatic synthesis of pentyl propanoate in a solvent-free system using an immobilized lipase.

Materials:

- Pentan-1-ol
- Propanoic acid
- Immobilized lipase (e.g., from Candida rugosa)
- Packed Bed Reactor (PBR)

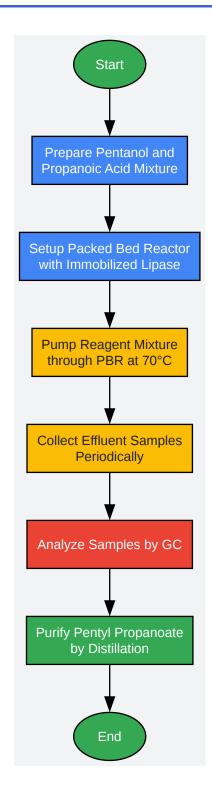


- Heating system with temperature control
- Pump for reagent delivery

Procedure:

- Reactor Setup: The Packed Bed Reactor is filled with the immobilized lipase.
- Reagent Preparation: A mixture of pentan-1-ol and propanoic acid is prepared, typically with a molar ratio favoring the alcohol to drive the reaction towards the product.
- Reaction Initiation: The reagent mixture is pumped through the PBR at a controlled flow rate.
- Temperature Control: The reactor is maintained at an optimal temperature, which for pentyl propanoate synthesis can be around 70°C.[6][7]
- Sample Collection: The effluent from the reactor is collected at regular intervals to monitor the progress of the reaction.
- Analysis: The collected samples are analyzed, for example by gas chromatography, to determine the concentration of pentyl propanoate and the remaining reactants.
- Purification: The final product can be purified from the reaction mixture by distillation.





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Caption: Experimental workflow for the enzymatic synthesis of pentyl propanoate.

This protocol provides a general methodology for the quantitative analysis of pentyl propanoate in a sample matrix.



Instrumentation:

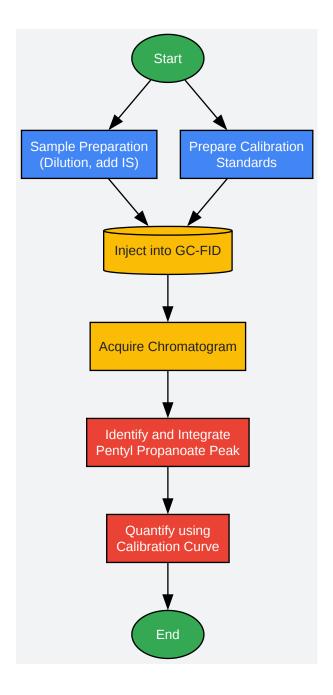
- Gas Chromatograph equipped with a Flame Ionization Detector (GC-FID)
- Capillary column suitable for volatile organic compounds (e.g., HP-5ms or similar)
- Autosampler
- · Data acquisition and processing software

Procedure:

- Sample Preparation:
 - For liquid samples, dilute with a suitable organic solvent (e.g., hexane or acetone).
 - An internal standard (IS) can be added for improved quantification. The IS should be a compound not present in the sample and with a retention time that does not overlap with other components.
- GC-FID Conditions:
 - Injector Temperature: 250°C
 - Detector Temperature: 280°C
 - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp at 10°C/min to 200°C.
 - Hold at 200°C for 5 minutes.
 - Injection Volume: 1 μL
 - Split Ratio: 30:1



- Calibration: Prepare a series of calibration standards of pentyl propanoate of known concentrations in the same solvent as the samples. Analyze these standards to construct a calibration curve.
- Sample Analysis: Inject the prepared samples into the GC-FID system.
- Data Processing: Identify the peak corresponding to pentyl propanoate based on its retention time. Quantify the amount of pentyl propanoate in the samples by comparing its peak area to the calibration curve.





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